

Essential Guide to the Safe Disposal of 5-trans U-46619

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B560389

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For researchers and laboratory professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **5-trans U-46619**, a thromboxane receptor agonist often used in research settings. Adherence to these procedures is essential to minimize risks and ensure compliance with safety regulations.

Chemical and Physical Properties Overview

A clear understanding of the chemical's properties is fundamental to its safe handling and disposal. **5-trans U-46619** is an isomer of U-46619 and is typically supplied as a solution in methyl acetate.^{[1][2][3]}

Property	Data
Formal Name	9,11-dideoxy-9 α ,11 α -methanoepoxy-prosta-5E,13E-dien-1-oic acid
CAS Number	330796-58-2 ^{[1][2][4][5]}
Molecular Formula	C ₂₁ H ₃₄ O ₄ ^{[1][2][4][5][6]}
Molecular Weight	350.5 g/mol ^{[1][2][4][5][6]}
Formulation	A solution in methyl acetate ^{[1][2][3]}
Solubility (in various solvents)	DMF: 50 mg/ml, DMSO: 50 mg/ml, Ethanol: 50 mg/ml, PBS (pH 7.2): 1 mg/ml ^{[1][4]}

Note: This product is intended for research use only and is not for human or veterinary use.[3]

Step-by-Step Disposal Protocol

Given that specific disposal instructions for **5-trans U-46619** are not readily available, it must be treated as hazardous waste. The following protocol is based on general best practices for laboratory chemical waste disposal.

1. Waste Identification and Segregation:

- Treat all materials contaminated with **5-trans U-46619**, including unused solutions, empty containers, and personal protective equipment (PPE), as hazardous waste.
- Segregate the waste at the source to prevent reactions with incompatible chemicals. Store it separately from acids, bases, and oxidizers.[7]

2. Containerization:

- Use a designated, leak-proof, and chemically compatible container for collecting the waste. Plastic containers are often preferred.[8]
- The container must be clearly labeled as "Hazardous Waste" and should include the full chemical name ("**5-trans U-46619** in methyl acetate"), concentration, and the date when the first waste was added.
- Ensure the container is kept securely closed except when adding waste.[7][8]

3. Storage:

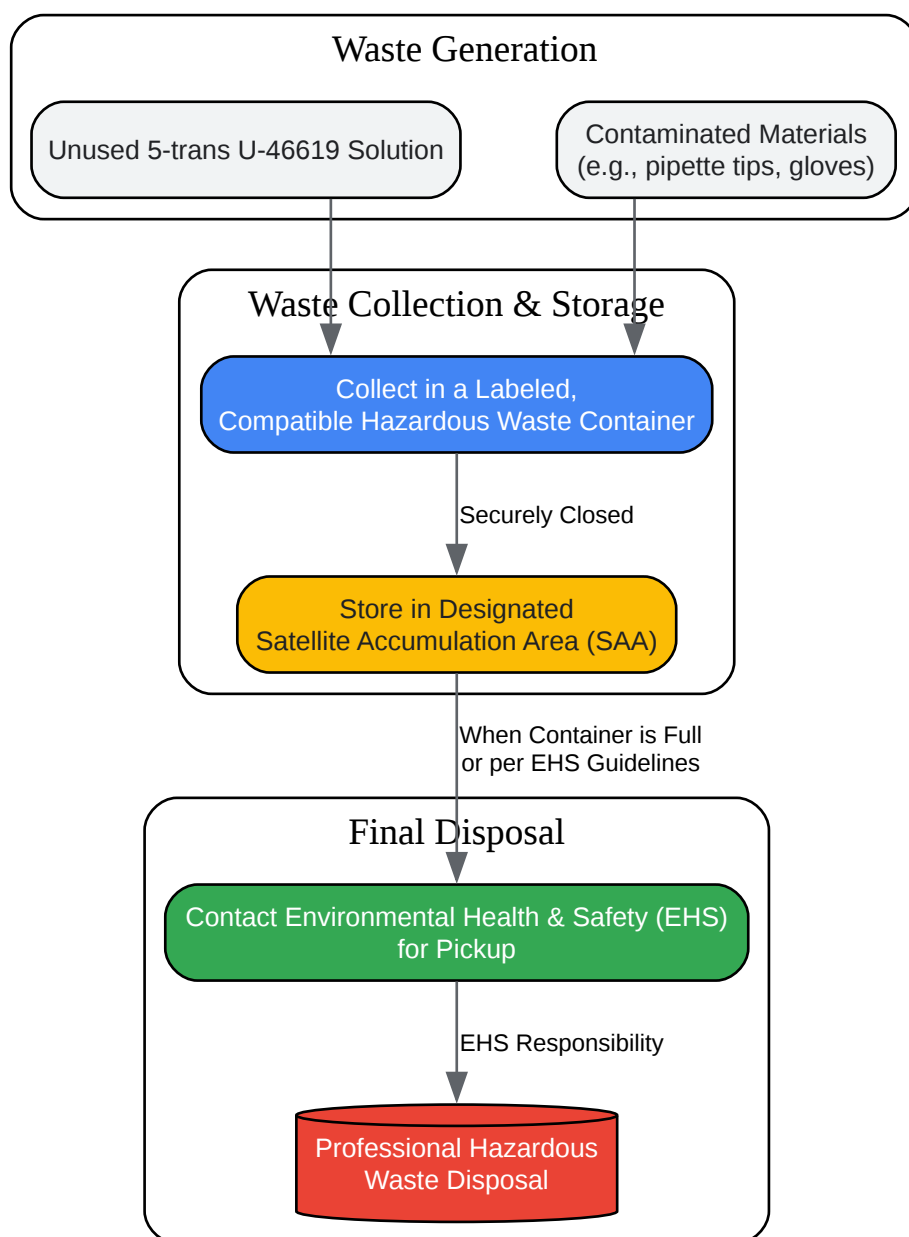
- Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[7][8]
- The SAA should be a well-ventilated area, away from ignition sources, as methyl acetate is flammable.
- Regularly inspect the storage area for any signs of leaks or container degradation.[7]

4. Disposal Request and Collection:

- Do not dispose of **5-trans U-46619** down the drain or in regular trash.[9]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the collection and disposal of the hazardous waste.[8] Follow their specific procedures for waste pickup requests.

Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **5-trans U-46619**.



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Caption: Workflow for the safe disposal of **5-trans U-46619**.

This comprehensive guide ensures that laboratory personnel can manage and dispose of **5-trans U-46619** in a manner that prioritizes safety and regulatory compliance. Always consult your institution's specific waste management policies and EHS department for any additional requirements.

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